

Application Note: 5-Chloroquinolin-4-ol in Metallo- β -Lactamase Inhibition

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Compound of Interest

Compound Name: 5-Chloroquinolin-4-ol

CAS No.: 23443-05-2

Cat. No.: B3016625

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Part 1: Introduction & Rationale

Metallo- β -lactamases (MBLs), such as NDM-1, VIM-2, and IMP-1, represent a critical threat to public health due to their ability to hydrolyze carbapenems—the "last-resort" antibiotics. Unlike serine- β -lactamases, MBLs utilize one or two zinc ions (

) in their active site to catalyze hydrolysis.^[1] Consequently, clinical inhibitors like clavulanic acid or avibactam are ineffective against MBLs.

5-Chloroquinolin-4-ol (CAS: 23443-05-2), often existing in tautomeric equilibrium with 5-chloroquinolin-4(1H)-one, represents a privileged scaffold in inhibitor discovery. While 8-hydroxyquinolines (e.g., nitroxoline, clioquinol) are well-documented bidentate chelators of the MBL active site, the 4-quinolinol/4-quinolone scaffold offers a distinct pharmacological profile. Its potential mechanism involves interaction with the active site zinc ions via the carbonyl/hydroxyl motif, often requiring specific geometric alignment or auxiliary substitutions (e.g., at position 3) to achieve potency comparable to 8-hydroxy derivatives.

This guide provides a rigorous workflow to evaluate the inhibitory potency (

), mechanism of action (metal dependency), and microbiological synergy of **5-Chloroquinolin-4-ol** against MBL-producing pathogens.

Part 2: Chemical Properties & Handling

Compound Identity:

- Name: **5-Chloroquinolin-4-ol** (Tautomer: 5-Chloro-1H-quinolin-4-one)[2]
- Molecular Weight: 179.60 g/mol [2]
- Solubility: Low in water; soluble in DMSO (Dimethyl sulfoxide).
- Stability: Stable at room temperature; light-sensitive (store in amber vials).

Preparation of Stock Solutions:

- Primary Stock (100 mM): Dissolve powder in 100% analytical-grade DMSO. Vortex until clear.
 - Note: If precipitation occurs, mild sonication (40 kHz, 5 mins) is permissible.
- Working Stock (1 mM): Dilute the Primary Stock 1:100 in the assay buffer immediately prior to use.
 - Critical: Maintain final DMSO concentration <1% in the enzyme assay to prevent solvent-induced enzyme denaturation.

Part 3: Experimental Protocols

Protocol A: In Vitro Enzyme Inhibition Assay (Determination)

Objective: Determine the concentration of **5-Chloroquinolin-4-ol** required to inhibit 50% of MBL activity using a reporter substrate (Nitrocefin or Imipenem).

Materials:

- Enzyme: Recombinant NDM-1, VIM-2, or IMP-1 (purified, final conc. 1–10 nM).

- Substrate: Nitrocefin (Chromogenic, nm) or Imipenem (UV, nm).
- Buffer: 50 mM HEPES (pH 7.5), 100 mM NaCl, 10 M, 0.01% Triton X-100.
 - Note: Triton X-100 prevents promiscuous inhibition by colloidal aggregates.

Workflow:

- Plate Setup: Use a clear 96-well flat-bottom plate (for Nitrocefin) or UV-transparent plate (for Imipenem).
- Inhibitor Dilution: Prepare a serial dilution of **5-Chloroquinolin-4-ol** (e.g., 100 M to 0.1 M) in Assay Buffer.
- Enzyme Incubation: Add 80 L of Enzyme solution to wells containing 10 L of Inhibitor.
 - Control: Enzyme + DMSO (No Inhibitor) = 100% Activity.
 - Blank: Buffer only = 0% Activity.
 - Pre-incubation: Incubate for 10 minutes at 25°C to allow equilibrium binding.
- Reaction Start: Add 10 L of Substrate (Final conc.

of the substrate, typically 50–100

M).

- Measurement: Monitor Absorbance (486 nm or 300 nm) continuously for 10 minutes (Kinetic Mode).
- Analysis: Calculate initial velocity () from the linear portion of the curve.

Data Analysis: Fit data to the sigmoidal dose-response equation (Hill equation):

Protocol B: Metal Rescue Assay (Mechanism Validation)

Objective: Confirm if inhibition is mediated by Zinc chelation (a common mechanism for quinolines) or an irreversible covalent mechanism.

Rationale: If **5-Chloroquinolin-4-ol** acts by stripping or binding the active site Zinc, adding excess

should restore enzyme activity ("rescue" the enzyme).

Workflow:

- Inhibition: Establish a reaction with Enzyme + Inhibitor at concentration.
- Supplementation: Add excess (final concentrations: 10 M, 100 M, 1 mM) to the inhibited mixture.
- Measurement: Measure residual activity immediately.
- Interpretation:

- Activity Restored: Mechanism is reversible metal chelation/binding.
- Activity NOT Restored: Mechanism is likely covalent modification or high-affinity allosteric binding unaffected by excess metal.

Protocol C: MIC Reduction & Synergy (Checkerboard Assay)

Objective: Assess if **5-Chloroquinolin-4-ol** restores the efficacy of carbapenems (e.g., Meropenem) against MBL-producing bacteria.

Materials:

- Strains: *Klebsiella pneumoniae* (NDM-1+), *Pseudomonas aeruginosa* (VIM-2+).
- Media: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Antibiotic: Meropenem (MEM).

Workflow:

- Matrix Setup: In a 96-well plate, create a 2D gradient:
 - Rows (A-H): Serial dilution of Meropenem (e.g., 64 g/mL to 0.125 g/mL).
 - Columns (1-12): Serial dilution of **5-Chloroquinolin-4-ol** (e.g., 64 g/mL to 0).
- Inoculation: Add bacterial suspension (CFU/mL) to all wells.
- Incubation: 18–24 hours at 37°C.

- Readout: Determine the MIC of Meropenem alone and in the presence of the inhibitor.

Calculation (FICI):

- FICI

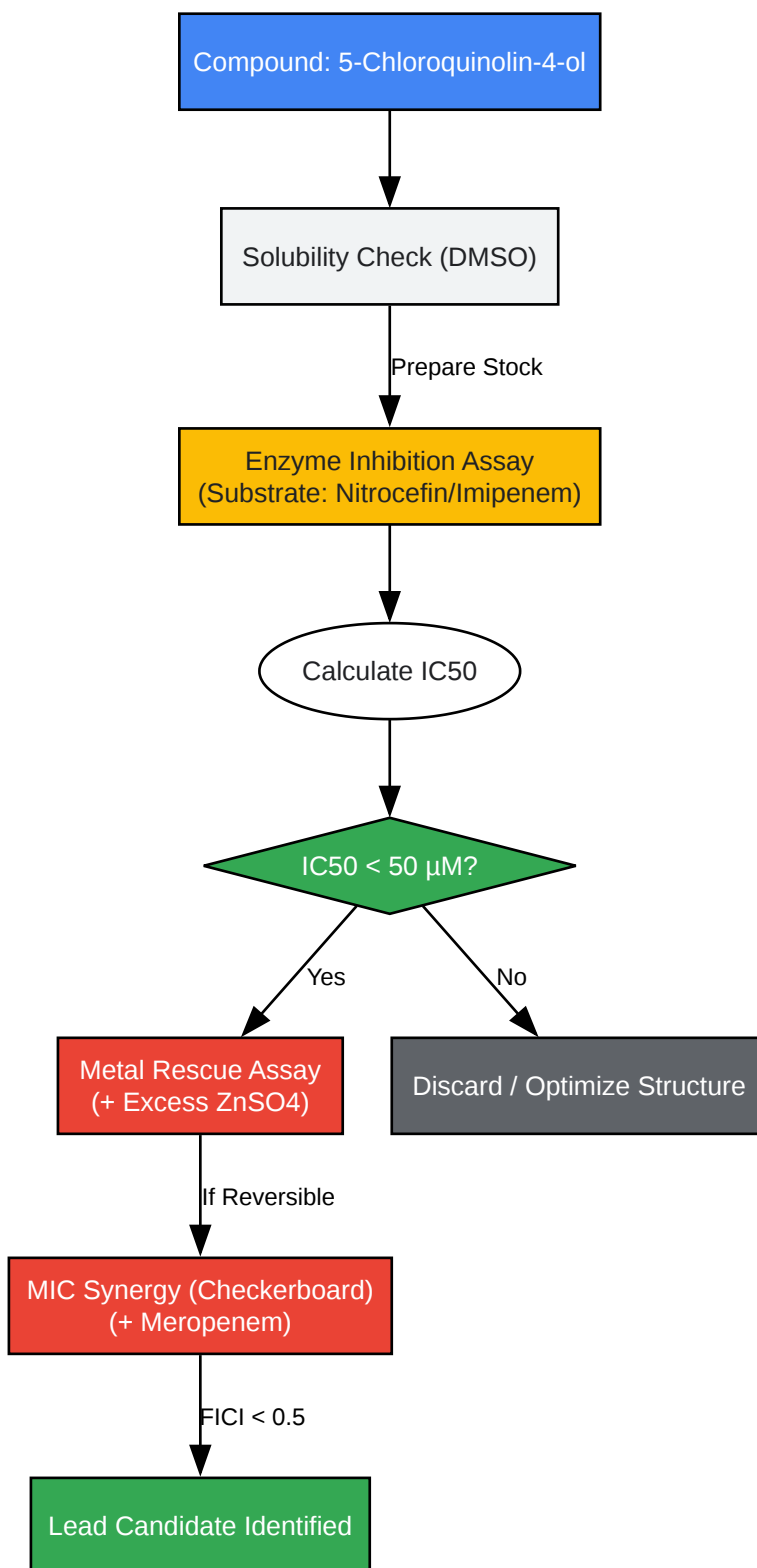
0.5: Synergistic (Inhibitor successfully restores antibiotic activity).

- $FICI > 0.5 - 4.0$: Indifferent.

Part 4: Visualization of Workflows

Figure 1: Experimental Screening Cascade

This diagram outlines the logical flow from compound preparation to mechanism validation.

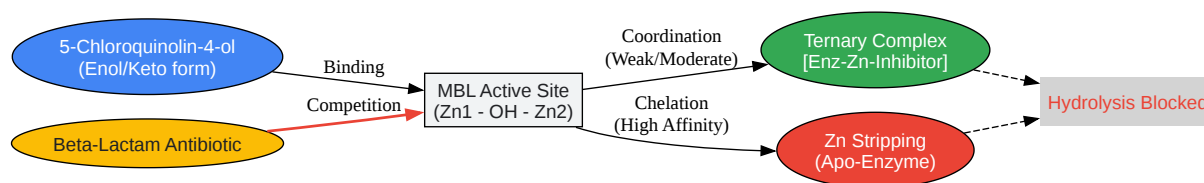


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Caption: Step-by-step screening cascade for validating **5-Chloroquinolin-4-ol** activity against MBLs.

Figure 2: Hypothesized Mechanism of Action

This diagram illustrates the potential interaction between the quinolin-4-ol scaffold and the MBL active site.



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Caption: Potential inhibition modes: Ternary complex formation (binding to Zn) or Metal Stripping.

Part 5: Critical Troubleshooting & Notes

Issue	Possible Cause	Solution
Precipitation in Assay	Hydrophobicity of the chloro-quinoline scaffold.	Add 0.01% Triton X-100 to buffer; Limit DMSO to <2%.
High Background Absorbance	Compound absorbs at UV wavelengths (300nm).	Use Nitrocefin (486 nm) instead of Imipenem; Run "Compound Only" blanks.
No Inhibition observed	Compound is the 4-ol isomer, less potent than 8-ol.	Verify structure. If inactive, consider testing 5-chloro-8-hydroxyquinoline as a positive control.
Irreversible Inhibition	Non-specific aggregation.	Add BSA (0.1 mg/mL) or Triton X-100 to confirm specific binding.

References

- Assay Platform for Clinically Relevant Metallo- β -lactamases. Source: National Institutes of Health (NIH) / PMC. Description: Detailed protocols for NDM-1, VIM-2, and IMP-1 assays using fluorogenic and chromogenic substrates. URL:[[Link](#)]
- Metallo- β -Lactamase Inhibitors: Mechanism Matters. Source: Trends in Pharmacological Sciences (via PMC). Description: Comprehensive review of inhibition mechanisms (stripping vs. ternary complex) and classification of inhibitors including quinoline derivatives. URL:[[Link](#)]
- Synthesis and Biological Evaluation of Quinoline Derivatives. Source: Molecules (MDPI). Description: Discusses the synthesis of quinoline scaffolds and their antibacterial evaluation, providing context on the 5-chloro-8-hydroxyquinoline vs. 4-quinoline structure activity relationships. URL:[[Link](#)]

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Sources

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- [2. 5-Chloroquinolin-4-ol | C₉H₆ClNO | CID 18415015 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
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